

Technical Guide: NNC-05-2045 Hydrochloride in Epilepsy Research

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Compound of Interest

Compound Name: NNC-05-2045 hydrochloride

CAS No.: 184845-18-9

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Non-GAT-1 GABA Uptake Inhibition: Mechanisms, Protocols, and Efficacy

Executive Summary

NNC-05-2045 hydrochloride represents a pivotal tool compound in the study of GABAergic neurotransmission, specifically distinguishing the anticonvulsant roles of non-GAT-1 transporters. Unlike Tiagabine (Gabitril), which selectively inhibits GAT-1, NNC-05-2045 exhibits a pharmacological profile that targets GAT-3 (mouse GAT4) and BGT-1 (mouse GAT2), while sparing GAT-1.

This distinction is critical for epilepsy researchers. While GAT-1 inhibition is effective in kindling models (focal seizures), NNC-05-2045 demonstrates superior efficacy in Maximal Electroshock (MES) models (generalized tonic-clonic seizures).^[1] This guide provides the technical grounding to utilize NNC-05-2045 for investigating the functional heterogeneity of GABA transporters and developing broad-spectrum anticonvulsants.

Chemical and Pharmacological Profile

Chemical Identity[2]

- IUPAC Name: 1-(3-(9H-Carbazol-9-yl)-1-propyl)-4-(4-methoxyphenyl)-4-piperidinol hydrochloride
- Class: Nipecotic acid derivative / Carbazole derivative[1]
- Key Structural Feature: The 4-methoxyphenyl group distinguishes it from its analog NNC-05-2090 (2-methoxyphenyl), influencing its specific receptor affinity profile.

Target Selectivity & Affinity

NNC-05-2045 is defined by its ability to inhibit GABA uptake in conditions where GAT-1 is blocked.[1]

Target	Affinity / IC50	Significance
GAT-1	Low Affinity (>10 μ M)	Minimal effect on the primary neuronal GABA transporter.
GAT-3 (mGAT4)	High Potency	Primary mechanism for anticonvulsant effect in MES models.[1]
BGT-1 (mGAT2)	Moderate Affinity	Contributes to extrasynaptic GABA regulation.
Sigma Receptors	nM	Significant off-target binding; requires control in behavioral assays.
D2 Receptors	nM	Potential dopaminergic modulation.

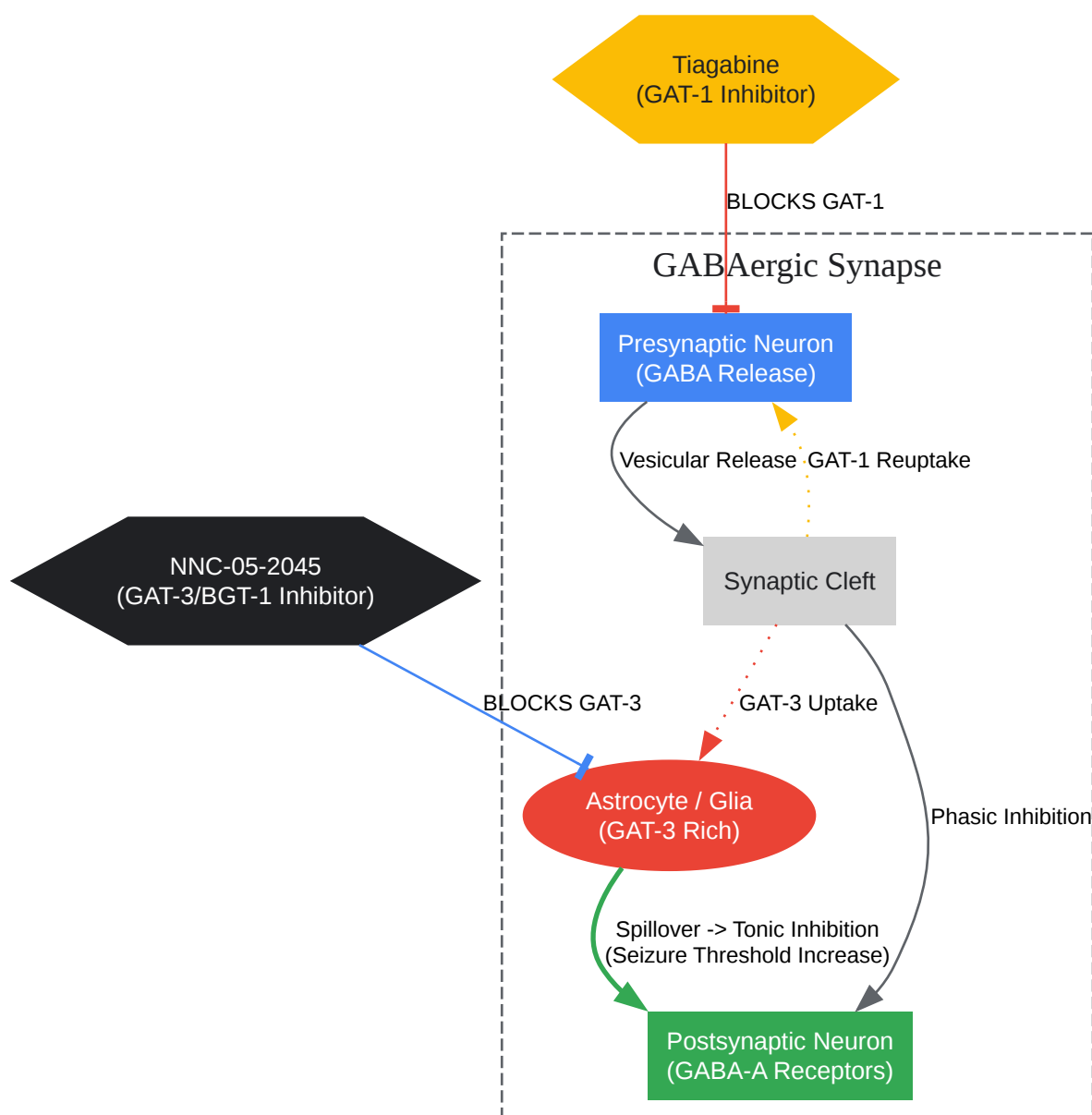
Mechanism of Action: The Non-GAT-1 Hypothesis

Standard anticonvulsants like Tiagabine increase synaptic GABA by blocking GAT-1, which is predominantly neuronal. NNC-05-2045 targets glial transporters (GAT-3) and extrasynaptic transporters.

Mechanistic Causality:

- **Glial Uptake Blockade:** GAT-3 is heavily expressed on astrocytes surrounding the synapse. Blocking GAT-3 prevents GABA clearance into glial cells, forcing GABA to spill over into the extrasynaptic space.
- **Tonic Inhibition:** This spillover activates extrasynaptic GABA-A receptors, generating a persistent "tonic" inhibitory current that raises the seizure threshold against generalized discharges (MES model).

Visualization: Differential GABA Transport Inhibition



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Figure 1: Differential targeting of GABA transporters. NNC-05-2045 targets glial GAT-3, promoting extrasynaptic spillover and tonic inhibition, distinct from Tiagabine's presynaptic GAT-1 blockade.

Preclinical Efficacy Analysis

The efficacy of NNC-05-2045 highlights the "GABA Transporter Heterogeneity" theory. It is less effective in focal seizure models (Kindling) but highly potent in generalized seizure models (MES/Sound-Induced).

Table 1: Comparative Anticonvulsant Potency (Rodent Models)

Model	Seizure Type	NNC-05-2045 ()	Tiagabine ()	Interpretation
MES (Maximal Electroshock)	Generalized Tonic-Clonic	29 $\mu\text{mol/kg}$	> High Dose	Non-GAT-1 inhibition is superior for stopping generalized tonic extension.[1]
Audiogenic (DBA/2 Mice)	Reflex / Generalized	33-39 $\mu\text{mol/kg}$	0.4 $\mu\text{mol/kg}$	Effective, but less potent than GAT-1 inhibitors in this specific reflex model.
Amygdala Kindling	Focal / Complex Partial	Low Efficacy	High Efficacy	GAT-1 blockade is critical for stopping focal seizure propagation; GAT-3 is less involved.

Key Insight: Researchers should select NNC-05-2045 when studying generalized convulsive thresholds rather than focal seizure acquisition.

Experimental Protocols

Protocol A: Differential Synaptosomal Uptake Assay

Objective: To verify non-GAT-1 activity by isolating transporter subtypes using pharmacological occlusion.

Rationale: Standard cortical synaptosomes contain a mix of GAT-1 and GAT-3. To measure NNC-05-2045's specific activity, GAT-1 must be silenced first.

Reagents:

- -GABA (Radioligand)[1][2]
- NNC-05-0711 (Selective GAT-1 inhibitor) or Tiagabine[1]
- Synaptosomal preparation (Inferior Colliculus is preferred due to high GAT-3 expression).

Workflow:

- Preparation: Homogenize Inferior Colliculus tissue in 0.32 M sucrose; centrifuge to isolate P2 synaptosomal fraction.
- Occlusion Step: Pre-incubate aliquots with 1 μ M NNC-05-0711 for 10 minutes at 30°C.
 - Why? This fully blocks GAT-1. Any remaining GABA uptake is mediated by GAT-3/BGT-1.
- Challenge: Add NNC-05-2045 at increasing concentrations ().
- Uptake Initiation: Add -GABA (10 nM final concentration) and incubate for 3 minutes.
- Termination: Rapid filtration over GF/C glass fiber filters; wash 3x with ice-cold buffer.

- Analysis: Measure radioactivity via liquid scintillation counting.
- Calculation: Plot % Inhibition vs. Log[Concentration]. The
in the presence of NNC-05-0711 represents specific Non-GAT-1 potency.

Protocol B: In Vivo Maximal Electroshock (MES) Test

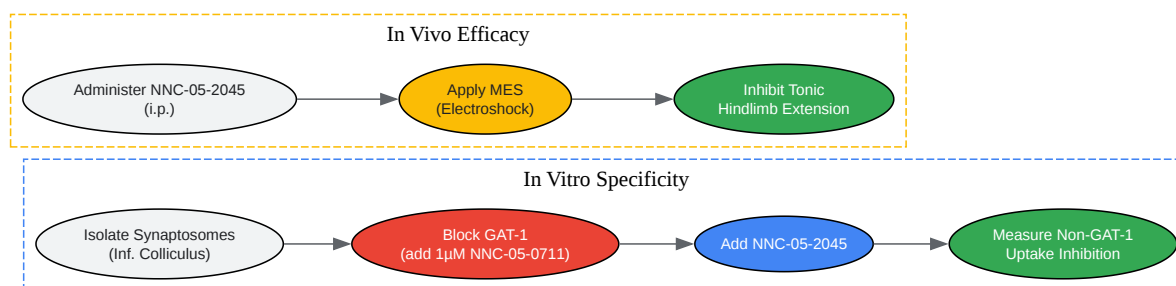
Objective: To assess efficacy against generalized tonic-clonic seizures.

Self-Validating Control: The endpoint is binary (presence/absence of hindlimb extension). This eliminates observer bias regarding seizure severity scoring.

Workflow:

- Subjects: Male NMRI mice or Sprague-Dawley rats.
- Dosing: Administer NNC-05-2045 (i.p.) 30 minutes prior to testing.
 - Vehicle: 10% HP-beta-cyclodextrin or saline (solubility check required).
- Stimulation: Apply corneal electrodes.
 - Parameters: 50 mA (mice) or 150 mA (rats), 60 Hz, 0.2 sec duration.
- Observation:
 - Positive Result (Protection): Absence of tonic hindlimb extension (angle > 90°).
 - Negative Result: Full extension.
- Data Processing: Calculate
using Litchfield-Wilcoxon method.

Visualization: Experimental Logic Flow



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Figure 2: Parallel workflows for validating NNC-05-2045 specificity (In Vitro) and functional efficacy (In Vivo).

Safety and Off-Target Considerations

When interpreting data derived from NNC-05-2045, researchers must account for its "dirty" profile compared to highly selective tools.

- Sigma Receptor Binding (

nM):

- Sigma receptors modulate motor behavior and mood. High doses of NNC-05-2045 may induce dystonia or hyperactivity independent of GABAergic mechanisms.
- Control: Co-administer a selective Sigma antagonist (e.g., BD-1047) if motor side effects confound seizure readouts.

- Dopamine D2 Binding (

nM):

- Potential for extrapyramidal side effects.

- Implication: Avoid using in models highly sensitive to dopaminergic tone (e.g., certain chemically induced seizure models involving dopamine agonists) to prevent synergistic artifacts.

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